

characterization of new 1,2,4-triazole derivatives

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Compound of Interest

Compound Name: 3-(1H-1,2,4-triazol-1-yl)benzoic Acid

Cat. No.: B068836

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<- an="" in-depth="" technical="" guide="" on="" the="" core="" characterization="" of="" new="" 1,2,4-triazole="" derivatives="" senior="" application="" scientist="" perspective="" introduction="" the="" 1,2,4-triazole="" nucleus="" a="" five-membered="" heterocyclic="" ring="" containing="" three="" nitrogen="" atoms,="" is="" a="" cornerstone="" in="" medicinal="" chemistry="" due="" to="" its="" wide="" range="" of="" pharmacological="" activities.="" [1,="" 2,="" 3]="" its="" derivatives="" are="" integral="" components="" of="" numerous="" clinically="" approved="" drugs,="" including="" antifungal="" agents="" like="" fluconazole="" and="" itraconazole,="" as="" well="" as="" anticancer="" drugs="" such="" as="" letrozole="" and="" anastrozole.="" [4,="" 9,="" 26]="" the="" unique="" structural="" features="" of="" the="" 1,2,4-triazole="" ring,="" such="" as="" its="" ability="" to="" participate="" in="" hydrogen="" bonding,="" its="" metabolic="" stability,="" and="" its="" dipole="" character,="" contribute="" to="" its="" privileged="" status="" in="" drug="" design.="" [2,="" 7]="" this="" guide,="" tailored="" for="" researchers,="" scientists,="" and="" drug="" development="" professionals,="" provides="" a="" comprehensive="" overview="" of="" the="" essential="" techniques="" for="" characterizing="" novel="" 1,2,4-triazole="" derivatives,="" ensuring="" scientific="" rigor="" and="" facilitating="" the="" advancement="" of="" new="" therapeutic="" agents.="" the="" journey="" from="" a="" newly="" synthesized="" molecule="" to="" a="" potential="" drug="" candidate="" is="" underpinned="" by="" meticulous="" characterization.="" this="" process="" not="" only="" confirms="" the="" chemical="" identity="" and="" purity="" of="" the="" compound="" but="" also="" provides="" crucial="" insights="" into="" its="" three-dimensional="" structure,="" which="" is="" inextricably="" linked="" to="" its="" biological="" activity.="" a="" multi-faceted="" approach,="" combining="" spectroscopic,="" crystallographic,="" and="" biological="" evaluation="" methods,="" is="" indispensable="" for=""

a thorough characterization. section 1: synthesis and purification rationale for synthetic pathways the synthesis of 1,2,4-triazole derivatives can be achieved through various routes, with the choice of method often dictated by the desired substitution pattern and the availability of starting materials. [8, 9] a common and versatile approach involves the condensation of hydrazides with various reagents. for instance, the pellizzari reaction, which involves the reaction of hydrazides and amides at high temperatures, is a classic method for forming the 1,2,4-triazole ring. [1] modern advancements, such as microwave-assisted synthesis, have significantly improved reaction times and yields, offering a more efficient alternative to conventional heating. [2] experimental protocol: a general multi-step synthesis the following protocol outlines a representative multi-step synthesis, commencing from a commercially available starting material. this approach allows for the introduction of diverse substituents, facilitating the creation of a library of derivatives for structure-activity relationship (sar) studies. step 1: synthesis of the key intermediate (e.g., a substituted hydrazide) a mixture of a starting ester and hydrazine hydrate is refluxed in an appropriate solvent like ethanol. the reaction progress is monitored by thin-layer chromatography (tlc). upon completion, the reaction mixture is cooled, and the precipitated product is filtered, washed, and dried. step 2: cyclization to form the 1,2,4-triazole ring the intermediate hydrazide is then reacted with a suitable cyclizing agent, such as carbon disulfide in the presence of a base, to form the triazole ring. [3] this step often requires heating and careful control of reaction conditions. step 3: functionalization of the triazole core further modifications, such as n-acylation or the introduction of various substituents, can be achieved by reacting the triazole with appropriate electrophiles. [4] these reactions are typically carried out in the presence of a base in a suitable solvent. purification and validation of purity purification of the synthesized compounds is paramount to ensure that subsequent characterization and biological testing are performed on a pure substance. recrystallization from an appropriate solvent

system="" is="" a="" common="" and="" effective="" method="" for="" purifying="" solid="" compounds.="" [5]="" the="" purity="" of="" the="" final="" product="" should="" be="" assessed="" by="" determining="" its="" melting="" point,="" which="" should="" be="" sharp,="" and="" by="" using="" chromatographic="" techniques="" such="" as="" tlc="" or="" high-performance="" liquid="" chromatography="" (hplc).="" dot="" language="" workflow="" for="" synthesis="" and="" purification="" dot="" digraph="" synthesis_purification_workflow="" {="" graph="" [rankdir="LR",="" newrank="true"];="" node="" [shape="box",="" style="rounded,filled",="" fillcolor="#F1F3F4",="" fontcolor="#202124"];="" edge="" [color="#4285F4"];="" start="" [label="Starting Materials"];="" intermediate="" [label="Synthesis of Key Intermediate"];="" cyclization="" [label="Cyclization to 1,2,4-Triazole"];="" functionalization="" [label="Functionalization"];="" crude="" [label="Crude Product"];="" purification="" [label="Purification (Recrystallization)"];="" pure="" [label="Pure Derivative"];="" start="" ->="" intermediate="" ->="" cyclization="" ->="" functionalization="" ->="" crude="" ->="" purification="" ->="" pure;="" }="" =="" caption:="" general="" workflow="" for="" the="" synthesis="" and="" purification="" of="" 1,2,4-triazole="" derivatives.="" section="" 2:="" structural="" elucidation="" the="" unambiguous="" determination="" of="" the="" chemical="" structure="" is="" the="" cornerstone="" of="" characterizing="" any="" new="" compound.="" a="" combination="" of="" spectroscopic="" methods="" is="" employed="" to="" piece="" together="" the="" molecular="" puzzle.="" 2.1="" spectroscopic="" techniques="" 2.1.1="" nuclear="" magnetic="" resonance="" (nmr)="" spectroscopy="" causality:="" nmr="" spectroscopy="" is="" arguably="" the="" most="" powerful="" tool="" for="" elucidating="" the="" structure="" of="" organic="" molecules="" in="" solution.="" ¹h="" nmr="" provides="" information="" about="" the="" number="" and="" types="" of="" protons="" and="" their="" connectivity,="" while="" ¹³c="" nmr="" reveals="" the="" carbon="" skeleton.="" [11,="" 27]="" experimental="" protocol:="" 1.="" sample="" preparation:="" dissolve="" a="" small="" amount="" (typically="" 5-10="" mg)="" of="" the="" purified="" compound="" in="" a="" suitable="" deuterated="" solvent="" (e.g.,="" cdcl₃,="" dmso-d₆).="" [2]="" 2.="" data="" acquisition:="" record="" ¹h="" and="" ¹³c="" nmr="" spectra="" on="" a="" high-field="" nmr="" spectrometer.="" [6]="" 3.="" data="" analysis:="" analyze="" the="" chemical="" shifts,="" integration,="" and="" coupling="" patterns="" to="" assign="" the="" signals="" to="" specific="" atoms="" within="" the="" molecule.="" [21,="" 27]="" 2.1.2="" fourier-transform="" infrared="" (ft-ir)="" spectroscopy="" causality:="" ft-ir="" spectroscopy="" is="" used="" to="" identify="" the="" functional="" groups="" present="" in="" a="" molecule="" by="" detecting="" the="" absorption="" of="" infrared="" radiation,="" which="" causes="" molecular="" vibrations.="" [12,="" 15]="" experimental="" protocol:="" 1.="" sample="" preparation:="" prepare="" the=""

sample="" as="" a="" kbr="" pellet="" or="" as="" a="" thin="" film.=""[2]="" 2.="" data="" acquisition:="" record="" the="" spectrum="" using="" an="" ft-ir="" spectrometer.=""[7]="" 3.="" data="" analysis:="" identify="" characteristic="" absorption="" bands="" corresponding="" to="" specific="" functional="" groups="" (e.g.,="" c=""N,"" n-h,="" c=""O).=""[2]="" 2.1.3="" mass="" spectrometry="" (ms)="" causality:="" mass="" spectrometry="" provides="" information="" about="" the="" molecular="" weight="" and="" fragmentation="" pattern="" of="" a="" molecule,="" which="" aids="" in="" confirming="" its="" identity.="" [12,="" 29]="" experimental="" protocol:="" 1.="" sample="" introduction:="" introduce="" the="" sample="" into="" the="" mass="" spectrometer="" using="" a="" suitable="" ionization="" technique="" (e.g.,="" electrospray="" ionization="" -="" esi).="" 2.="" data="" acquisition:="" obtain="" the="" mass="" spectrum.="" 3.="" data="" analysis:="" determine="" the="" molecular="" ion="" peak="" ($[m+h]^+$ ="" or="" $[m]^+$)="" and="" analyze="" the="" fragmentation="" pattern="" to="" support="" the="" proposed="" structure.=""[8]="" table="" 1:="" summary="" of="" spectroscopic="" data="" for="" a="" representative="" 1,2,4-triazole="" derivative="" |="" technique="" |="" key="" observations="" |="" interpretation="" |="" ---|---|---|="" |="" ^1H ="" nmr="" |="" signals="" in="" the="" aromatic="" region="" (δ ="" 7-8="" ppm),="" singlets="" for="" specific="" protons.=""[9]="" |="" confirms="" the="" presence="" of="" aromatic="" rings="" and="" specific="" functional="" groups.="" |="" |="" ^{13}C ="" nmr="" |="" characteristic="" signals="" for="" triazole="" ring="" carbons="" (δ ="" 150-160="" ppm).=""[10]="" |="" confirms="" the="" presence="" of="" the="" triazole="" core.="" |="" |="" ft-ir="" |="" absorption="" bands="" for="" c=""N"" (around="" 1600="" cm^{-1}),="" n-h="" (if="" present,="" around="" 3100-3300="" cm^{-1}).=""[2]="" |="" identifies="" key="" functional="" groups.="" |="" |="" mass="" spectrometry="" |="" molecular="" ion="" peak="" corresponding="" to="" the="" calculated="" molecular="" weight.=""[8]="" |="" confirms="" the="" molecular="" formula.="" |="" 2.2="" single-crystal="" x-ray="" crystallography="" causality:="" for="" an="" unambiguous="" determination="" of="" the="" three-dimensional="" structure,="" single-crystal="" x-ray="" crystallography="" is="" the="" gold="" standard.="" [10,="" 20]="" it="" provides="" precise="" information="" on="" bond="" lengths,="" bond="" angles,="" and="" stereochemistry.="" [17,="" 25]="" experimental="" protocol:="" 1.="" crystal="" growth:="" grow="" single="" crystals="" of="" the="" compound="" suitable="" for="" x-ray="" diffraction,="" often="" by="" slow="" evaporation="" of="" a="" solvent.="" 2.="" data="" collection:="" mount="" a="" single="" crystal="" on="" a="" diffractometer="" and="" collect="" diffraction="" data.="" 3.="" structure="" solution="" and="" refinement:="" solve="" and="" refine="" the="" crystal="" structure="" using="" specialized="" software.=""[11]="" dot="" language="" diagram="" for="" structural="" elucidation="" dot="" digraph="" structural_elucidation_flow="" {="" graph="" [rankdir=""TB""];=""

node="" [shape="ellipse" ,="" style="filled" ,="" fillcolor="#EA4335" ,="" fontcolor="#FFFFFF"];" edge="" [color="#34A853"];" compound="" [label="Synthesized Derivative" ,="" fillcolor="#4285F4"];" nmr="" [label="NMR (¹H & ¹³C)"];" ir="" [label="FT-IR"];" ms="" [label="Mass Spectrometry"];" xray="" [label="X-ray Crystallography" ,="" fillcolor="#FBBC05" ,="" fontcolor="#202124"];" structure="" [label="Confirmed Structure" ,="" shape="star" ,="" fillcolor="#34A853"];" compound="" ->="" {nmr,="" ir,="" ms,="" xray};="" {nmr,="" ir,="" ms,="" xray}="" ->="" structure;" }="" =="" caption:="" integrated="" approach="" to="" the="" structural="" elucidation="" of="" 1,2,4-triazole="" derivatives.="" section="" 3:="" biological="" evaluation="" the="" ultimate="" goal="" of="" synthesizing="" new="" 1,2,4-triazole="" derivatives="" is="" often="" to="" explore="" their="" therapeutic="" potential.="" a="" range="" of="" in="" vitro="" biological="" assays="" are="" employed="" to="" assess="" their="" activity.="" 3.1="" antimicrobial="" activity="" causality:="" many="" 1,2,4-triazole="" derivatives="" exhibit="" significant="" antimicrobial="" activity.="" [14,="" 24]="" the="" broth="" dilution="" method="" is="" a="" standard="" technique="" to="" determine="" the="" minimum="" inhibitory="" concentration="" (mic)="" of="" a="" compound,="" which="" is="" the="" lowest="" concentration="" that="" inhibits="" the="" visible="" growth="" of="" a="" microorganism.="" [5]="" experimental="" protocol:="" 1.="" preparation="" of="" inocula:="" prepare="" standardized="" suspensions="" of="" the="" test="" microorganisms="" (bacteria="" and="" fungi).="" 2.="" serial="" dilutions:="" prepare="" serial="" dilutions="" of="" the="" test="" compounds="" in="" a="" suitable="" broth="" medium="" in="" microtiter="" plates.="" 3.="" inoculation="" and="" incubation:="" inoculate="" the="" wells="" with="" the="" microbial="" suspensions="" and="" incubate="" under="" appropriate="" conditions.="" 4.="" determination="" of="" mic:="" observe="" the="" plates="" for="" visible="" growth="" and="" determine="" the="" mic.="" 3.2="" anticancer="" activity="" causality:="" the="" antiproliferative="" activity="" of="" novel="" 1,2,4-triazole="" derivatives="" against="" various="" cancer="" cell="" lines="" is="" a="" key="" area="" of="" investigation.="" [22,="" 26,="" 28]="" the="" mtt="" assay="" is="" a="" colorimetric="" assay="" for="" assessing="" cell="" metabolic="" activity,="" which="" serves="" as="" an="" indicator="" of="" cell="" viability.="" [8]="" experimental="" protocol:="" 1.="" cell="" seeding:="" seed="" cancer="" cells="" in="" 96-well="" plates="" and="" allow="" them="" to="" adhere="" overnight.="" 2.="" compound="" treatment:="" treat="" the="" cells="" with="" various="" concentrations="" of="" the="" test="" compounds="" for="" a="" specified="" period="" (e.g.,="" 48-72="" hours).="" 3.="" mtt="" addition="" and="" incubation:="" add="" mtt="" solution="" to="" each="" well="" and="" incubate="" to="" allow="" the="" formation="" of="" formazan="" crystals.="" 4.="" solubilization="" and="" absorbance="" reading:="" solubilize="" the="" formazan="" crystals=""

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current="" organic="" chemistry,="" 16(14),="" 1647-1675.="" --INVALID-LINK--="" 9.="" synthesis,="" reactions,="" and="" biological="" applications="" of="" 1,2,4-triazoles:="" a="" review.="" (2024).="" molecules,="" 29(12),="" 2843.="" --INVALID-LINK--="" 10.="" unambiguous="" structural="" confirmation="" of="" 1,2,4-triazole="" derivatives:="" a="" comparative="" guide="" to="" x-ray="" crystallography.="" (2025).="" benchchem.="" --INVALID-LINK--="" 11.="" synthesis="" and="" biological="" evaluation="" of="" novel="" 1,2,4-triazole="" derivatives="" containing="" amino="" acid="" fragments.="" (2025).="" molecules,="" 30(8),="" 1564.="" --INVALID-LINK--="" 12.="" synthesis,="" characterization="" and="" biological="" evolution="" of="" some="" novel="" derivatives="" of="" 1,2,4-triazole.="" (2019).="" researchgate.="" --INVALID-LINK--="" 13.="" synthesis="" of="" new="" 1,2,4-triazole="" derivatives="" with="" expected="" biological="" activities.="" (2022).="" researchgate.="" --INVALID-LINK--="" 14.="" synthesis="" of="" some="" novel="" 1,2,4-triazole="" derivatives="" as="" potential="" antimicrobial="" agents.="" (2013).="" european="" journal="" of="" chemistry,="" 4(2),="" 149-154.="" --INVALID-LINK--="" 15.="" synthesis="" and="" characterization="" of="" new="" 1,2,4-triazole="" derivative="" form="" methylbenzoate="" with="" sulfur="" as="" bridge="" links.="" (2025).="" researchgate.="" --INVALID-LINK--="" 16.="" a="" review="" on="" 1,2,4-triazoles="" as="" scaffold="" for="" various="" pharmacological="" activities.="" (2025).="" journal="" of="" pharma="" insights="" and="" research.="" --INVALID-LINK--="" 17.="" synthesis="" and="" crystal="" structure="" of="" 1,2,4-triazol-5(4h)-one="" derivative.="" (2012).="" asian="" journal="" of="" chemistry,="" 24(12),="" 5286-5288.="" --INVALID-LINK--="" 18.="" an="" in-depth="" technical="" guide="" to="" the="" synthesis="" and="" characterization="" of="" 1,2,4-triazole="" containing="" molecules.="" (2025).="" benchchem.="" --INVALID-LINK--="" 19.="" preparation,="" spectra="" characterization="" of="" new="" 1,2,4-triazole="" derivatives="" and="" its="" complexities="" with="" some="" transition="" metal="" ions.="" (2019).="" researchgate.="" --INVALID-LINK--="" 20.="" novel="" 1,2,4-triazole="" derivatives:="" structure,="" dft="" study,="" x-ray="" analysis,="" and="" antimicrobial="" activity.="" (2019).="" russian="" journal="" of="" organic="" chemistry,="" 55(2),="" 254-262.="" --INVALID-LINK--="" 21.="" evaluation="" of="" biological="" activity="" of="" new="" 1,2,4-triazole="" derivatives="" containing="" propionic="" acid="" moiety.="" (2023).="" molecules,="" 28(9),="" 3804.="" --INVALID-LINK--="" 22.="" novel="" indolyl="" 1,2,4-triazole="" derivatives="" as="" potential="" anti-proliferative="" agents:="" in="" silico="" studies,="" synthesis,="" and="" biological="" evaluation.="" (2022).="" rsc="" advances,="" 12(45),="" 29335-29355.="" --INVALID-LINK--="" 23.="" synthesis="" and="" structures="" of="" 1,2,4-triazoles="" derivatives.="" (2011).="" researchgate.="" --INVALID-LINK--="" 24.="" 1,2,4-triazoles="" as="" important="" antibacterial="" agents.=""

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Introduction

The 1,2,4-triazole nucleus, a five-membered heterocyclic ring containing three nitrogen atoms, is a cornerstone in medicinal chemistry due to its wide range of pharmacological activities.[13][14][15] Its derivatives are integral components of numerous clinically approved drugs, including antifungal agents like fluconazole and itraconazole, as well as anticancer drugs such as letrozole and anastrozole.[8][16][17] The unique structural features of the 1,2,4-triazole ring, such as its ability to participate in hydrogen bonding, its metabolic stability, and its dipole character, contribute to its privileged status in drug design.[14][18] This guide, tailored for researchers, scientists, and drug development professionals, provides a comprehensive overview of the essential techniques for characterizing novel 1,2,4-triazole derivatives, ensuring scientific rigor and facilitating the advancement of new therapeutic agents.

The journey from a newly synthesized molecule to a potential drug candidate is underpinned by meticulous characterization. This process not only confirms the chemical identity and purity of the compound but also provides crucial insights into its three-dimensional structure, which is inextricably linked to its biological activity. A multi-faceted approach, combining spectroscopic, crystallographic, and biological evaluation methods, is indispensable for a thorough characterization.

Section 1: Synthesis and Purification

Rationale for Synthetic Pathways

The synthesis of 1,2,4-triazole derivatives can be achieved through various routes, with the choice of method often dictated by the desired substitution pattern and the availability of starting materials.^{[1][17]} A common and versatile approach involves the condensation of hydrazides with various reagents. For instance, the Pellizzari reaction, which involves the reaction of hydrazides and amides at high temperatures, is a classic method for forming the 1,2,4-triazole ring.^[1] Modern advancements, such as microwave-assisted synthesis, have significantly improved reaction times and yields, offering a more efficient alternative to conventional heating.^[2]

Experimental Protocol: A General Multi-step Synthesis

The following protocol outlines a representative multi-step synthesis, commencing from a commercially available starting material. This approach allows for the introduction of diverse substituents, facilitating the creation of a library of derivatives for structure-activity relationship (SAR) studies.

- **Step 1: Synthesis of the Key Intermediate (e.g., a substituted hydrazide)** A mixture of a starting ester and hydrazine hydrate is refluxed in an appropriate solvent like ethanol.^[3] The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled, and the precipitated product is filtered, washed, and dried.
- **Step 2: Cyclization to Form the 1,2,4-Triazole Ring** The intermediate hydrazide is then reacted with a suitable cyclizing agent, such as carbon disulfide in the presence of a base, to form the triazole ring.^[3] This step often requires heating and careful control of reaction conditions.
- **Step 3: Functionalization of the Triazole Core** Further modifications, such as N-acylation or the introduction of various substituents, can be achieved by reacting the triazole with appropriate electrophiles.^[4] These reactions are typically carried out in the presence of a base in a suitable solvent.

Purification and Validation of Purity

Purification of the synthesized compounds is paramount to ensure that subsequent characterization and biological testing are performed on a pure substance. Recrystallization from an appropriate solvent system is a common and effective method for purifying solid compounds.[5] The purity of the final product should be assessed by determining its melting point, which should be sharp, and by using chromatographic techniques such as TLC or high-performance liquid chromatography (HPLC).

DOT Language Workflow for Synthesis and Purification



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Caption: General workflow for the synthesis and purification of 1,2,4-triazole derivatives.

Section 2: Structural Elucidation

The unambiguous determination of the chemical structure is the cornerstone of characterizing any new compound. A combination of spectroscopic methods is employed to piece together the molecular puzzle.

Spectroscopic Techniques

Causality: NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. ^1H NMR provides information about the number and types of protons and their connectivity, while ^{13}C NMR reveals the carbon skeleton.[6][10]

Experimental Protocol:

- **Sample Preparation:** Dissolve a small amount (typically 5-10 mg) of the purified compound in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).[2]
- **Data Acquisition:** Record ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer.[6]
- **Data Analysis:** Analyze the chemical shifts, integration, and coupling patterns to assign the signals to specific atoms within the molecule.[9][10]

Causality: FT-IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which causes molecular vibrations.[\[3\]](#)[\[5\]](#)

Experimental Protocol:

- *Sample Preparation: Prepare the sample as a KBr pellet or as a thin film.*[\[2\]](#)
- *Data Acquisition: Record the spectrum using an FT-IR spectrometer.*[\[7\]](#)
- *Data Analysis: Identify characteristic absorption bands corresponding to specific functional groups (e.g., C=N, N-H, C=O).*[\[2\]](#)

Causality: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.[\[5\]](#)[\[19\]](#)

Experimental Protocol:

- *Sample Introduction: Introduce the sample into the mass spectrometer using a suitable ionization technique (e.g., electrospray ionization - ESI).*
- *Data Acquisition: Obtain the mass spectrum.*
- *Data Analysis: Determine the molecular ion peak ($[M+H]^+$ or $[M]^+$) and analyze the fragmentation pattern to support the proposed structure.*[\[8\]](#)

Table 1: Summary of Spectroscopic Data for a Representative 1,2,4-Triazole Derivative

Technique	Key Observations	Interpretation
¹ H NMR	Signals in the aromatic region (δ 7-8 ppm), singlets for specific protons.[9]	Confirms the presence of aromatic rings and specific functional groups.
¹³ C NMR	Characteristic signals for triazole ring carbons (δ 150-160 ppm).[10]	Confirms the presence of the triazole core.
FT-IR	Absorption bands for C=N (around 1600 cm ⁻¹), N-H (if present, around 3100-3300 cm ⁻¹).[2]	Identifies key functional groups.

| Mass Spectrometry | Molecular ion peak corresponding to the calculated molecular weight.[8]

| Confirms the molecular formula. |

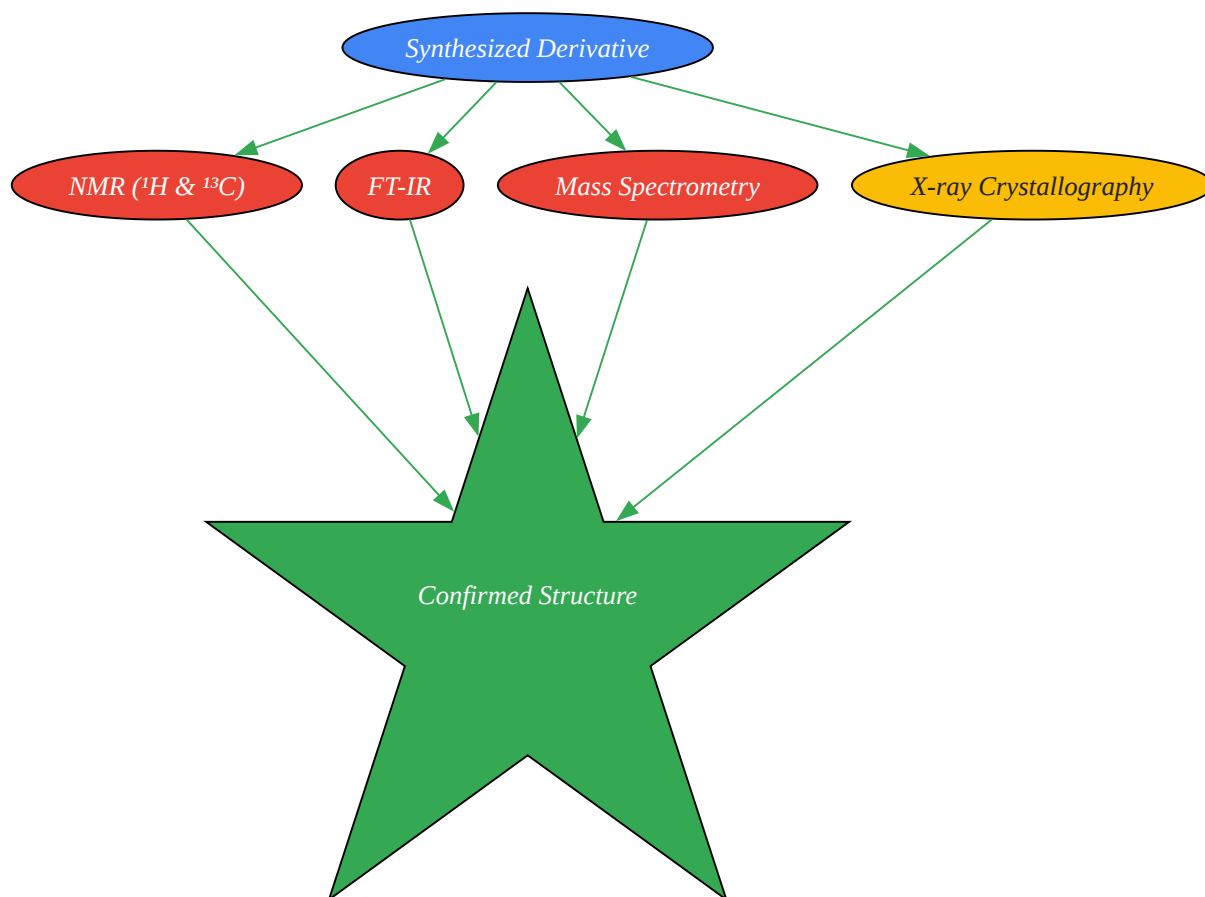
Single-Crystal X-ray Crystallography

Causality: For an unambiguous determination of the three-dimensional structure, single-crystal X-ray crystallography is the gold standard.[20][21] It provides precise information on bond lengths, bond angles, and stereochemistry.[22][23]

Experimental Protocol:

- **Crystal Growth:** Grow single crystals of the compound suitable for X-ray diffraction, often by slow evaporation of a solvent.
- **Data Collection:** Mount a single crystal on a diffractometer and collect diffraction data.
- **Structure Solution and Refinement:** Solve and refine the crystal structure using specialized software.[11]

DOT Language Diagram for Structural Elucidation



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Caption: Integrated approach to the structural elucidation of 1,2,4-triazole derivatives.

Section 3: Biological Evaluation

The ultimate goal of synthesizing new 1,2,4-triazole derivatives is often to explore their therapeutic potential. A range of in vitro biological assays are employed to assess their activity.

Antimicrobial Activity

Causality: Many 1,2,4-triazole derivatives exhibit significant antimicrobial activity.[12][24] The broth dilution method is a standard technique to determine the minimum inhibitory concentration (MIC) of a compound, which is the lowest concentration that inhibits the visible growth of a microorganism.[5]

Experimental Protocol:

- *Preparation of Inocula: Prepare standardized suspensions of the test microorganisms (bacteria and fungi).*
- *Serial Dilutions: Prepare serial dilutions of the test compounds in a suitable broth medium in microtiter plates.*
- *Inoculation and Incubation: Inoculate the wells with the microbial suspensions and incubate under appropriate conditions.*
- *Determination of MIC: Observe the plates for visible growth and determine the MIC.*

Anticancer Activity

Causality: The antiproliferative activity of novel 1,2,4-triazole derivatives against various cancer cell lines is a key area of investigation.[8][25][26] The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as an indicator of cell viability.[8]

Experimental Protocol:

- *Cell Seeding: Seed cancer cells in 96-well plates and allow them to adhere overnight.*
- *Compound Treatment: Treat the cells with various concentrations of the test compounds for a specified period (e.g., 48-72 hours).*
- *MTT Addition and Incubation: Add MTT solution to each well and incubate to allow the formation of formazan crystals.*
- *Solubilization and Absorbance Reading: Solubilize the formazan crystals and measure the absorbance at a specific wavelength to determine cell viability.*

Table 2: Representative Biological Activity Data

<i>Biological Activity</i>	<i>Assay</i>	<i>Endpoint</i>	<i>Example Result</i>
Antibacterial	Broth Dilution	MIC ($\mu\text{g/mL}$)	Active against <i>S. aureus</i> with an MIC of 16 $\mu\text{g/mL}$.[12]
<i>Antifungal</i>	<i>Broth Dilution</i>	<i>MIC ($\mu\text{g/mL}$)</i>	<i>Potent activity against <i>C. albicans</i> (MIC = 8 $\mu\text{g/mL}$).[6]</i>

| *Anticancer* | *MTT Assay* | *IC₅₀ (μM)* | *Cytotoxic against MCF-7 breast cancer cells with an IC₅₀ of 5 μM .[\[8\]](#)[\[25\]](#)* |

Conclusion

The characterization of new 1,2,4-triazole derivatives is a meticulous and multi-step process that is fundamental to drug discovery and development. By employing a synergistic combination of synthetic, spectroscopic, crystallographic, and biological techniques, researchers can confidently establish the identity, purity, structure, and activity of these promising compounds. This comprehensive approach not only ensures the scientific validity of the research but also paves the way for the rational design of next-generation therapeutic agents with improved efficacy and safety profiles.

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